Application Notes and Protocols for the Identification of 1-Octacosene

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Compound of Interest

Compound Name:	*1-Octacosene*
CAS No.:	*18835-34-2*
Cat. No.:	*B108445*

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These application notes provide detailed methodologies for the identification and analysis of **1-Octacosene**, a long-chain aliphatic alkene. The protocols outlined below utilize standard analytical techniques, including Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy, to ensure accurate identification and purity assessment.

Analyte Information

- Compound Name: **1-Octacosene**
- Synonyms: octacos-1-ene
- CAS Registry Number: 18835-34-2[1]
- Molecular Formula: $C_{28}H_{56}$[1]
- Molecular Weight: 392.74 g/mol [1][2]

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Analytical Standards and Purity

A reference standard of **1-Octacosene** with a specified purity is required for accurate quantitative analysis and as a comparator for identification. Commercially available standards should be used, and their certificates of analysis (CoA) should be consulted for purity information. A typical purity for a **1-Octacosene** standard is around 95% or higher, as determined by Gas Chromatography (GC).[3]

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a primary technique for the separation and identification of volatile and semi-volatile compounds like **1-Octacosene**. The method combines the separation power of gas chromatography with the detection capabilities of mass spectrometry.

Expected Quantitative Data

The retention of **1-Octacosene** is characterized by its Kovats Retention Index (RI), which is a dimensionless unit that normalizes retention times to a series of n-alkanes.

Parameter	Value	Reference
Kovats Retention Index (Semi-standard non-polar)	2794, 2797	NIST Mass Spectrometry Data Center[1][2]

Experimental Protocol

Sample Preparation:

- Accurately weigh a known amount of the **1-Octacosene** standard or sample.
- Dissolve the material in a suitable volatile solvent (e.g., hexane, ethyl acetate) to a final concentration of approximately 1 mg/mL.
- Vortex the solution to ensure complete dissolution.

Instrumentation:

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- Gas Chromatograph: Equipped with a split/splitless injector and a flame ionization detector (FID) or coupled to a mass spectrometer.
- Column: A non-polar capillary column is recommended. Common choices include:
  - HP-5 MS (30 m x 0.25 mm, 0.25 µm film thickness)[1]
  - CP Sil 8 CB (25 m x 0.20 mm, 0.13 µm film thickness)[1]
- Carrier Gas: Helium or Hydrogen at a constant flow rate.[1]

GC Conditions (Example):[1]

- Injector Temperature: 250 °C
- Injection Volume: 1 µL
- Split Ratio: 20:1
- Oven Temperature Program:
  - Initial Temperature: 70 °C, hold for 2 minutes[1]
  - Ramp: 5 °C/min to 290 °C[1]
  - Final Hold: Hold at 290 °C for 10 minutes[1]
- Transfer Line Temperature: 280 °C

Mass Spectrometer Conditions (Example):

- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-500
- Scan Mode: Full Scan

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Data Analysis:

- The retention time of the peak corresponding to **1-Octacosene** in the sample chromatogram should match that of the reference standard.
- The mass spectrum of the sample peak should be compared to the reference mass spectrum of **1-Octacosene**. Due to the lack of a publicly available, detailed mass spectrum for **1-Octacosene**, the fragmentation pattern is predicted based on the general fragmentation of long-chain 1-alkenes. The molecular ion peak (M+) at m/z 392 should be observed, although it may be weak. Characteristic fragment ions will appear at regular intervals of 14 amu (corresponding to the loss of -CH_2- groups). Prominent peaks are expected at m/z 41, 43, 55, 57, 69, 71, etc., corresponding to [CnH2n-1]+ and [CnH2n+1]+ fragments.

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

^{1}H NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Expected Quantitative Data

While a specific, publicly available ^{1}H NMR spectrum for **1-Octacosene** with detailed assignments is not readily available, the expected chemical shifts and multiplicities can be predicted based on the structure of a terminal alkene.

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Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
CH_3- (Terminal methyl)	~0.88	Triplet (t)	3H
-$(CH_2)_{25}$- (Methylene chain)	~1.25	Broad singlet	50H
-CH_2-CH=CH_2 (Allylic)	~2.05	Quartet (q)	2H
=CH_2 (Terminal vinyl)	~4.92 - 4.98	Multiplet (m)	2H
-CH= (Internal vinyl)	~5.78 - 5.86	Multiplet (m)	1H

Experimental Protocol

Sample Preparation:

- Dissolve approximately 5-10 mg of the **1-Octacosene** standard or sample in about 0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if quantitative analysis is required.
- Transfer the solution to an NMR tube.

Instrumentation:

- NMR Spectrometer: A 300 MHz or higher field strength instrument is recommended for better resolution.

Acquisition Parameters (Example):

- Solvent: $CDCl_3$
- Temperature: 25 °C
- Number of Scans: 16 or more to achieve a good signal-to-noise ratio.

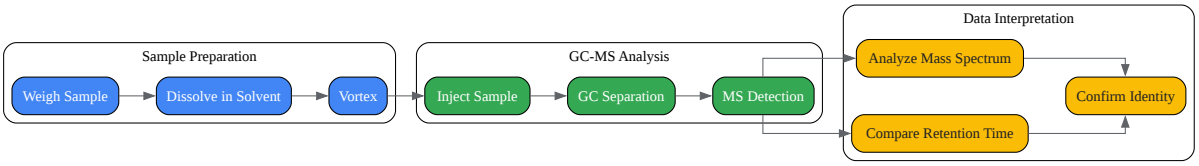
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- Relaxation Delay: 1-2 seconds.
- Spectral Width: 0-10 ppm.

Data Analysis:

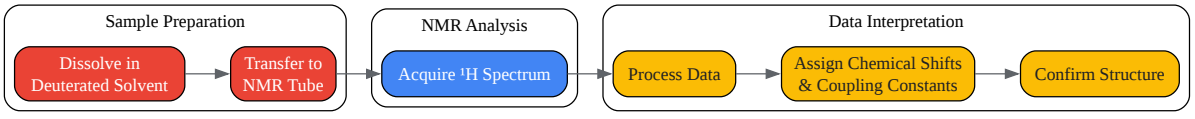
- Process the raw data using appropriate software (e.g., MestReNova, TopSpin).
- Reference the spectrum to the solvent peak ($CDCl_3$ at 7.26 ppm) or TMS at 0 ppm.
- Integrate the peaks to determine the relative number of protons.
- Analyze the chemical shifts and coupling patterns to confirm the presence of the terminal vinyl group and the long aliphatic chain, consistent with the structure of **1-Octacosene**.

Visual Workflows



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GC-MS workflow for **1-Octacosene** identification.



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^{1}H NMR workflow for **1-Octacosene** identification.

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